

# silver citrate chemical properties and structure

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## Compound of Interest

Compound Name: *Silver citrate*

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An In-depth Technical Guide to **Silver Citrate**: Chemical Properties and Structure

## Introduction

**Silver citrate**, the trisilver salt of citric acid, is an inorganic compound recognized for its potent antimicrobial properties. It is a white, crystalline powder that is notably sensitive to light.<sup>[1][2]</sup> With the chemical formula  $\text{Ag}_3\text{C}_6\text{H}_5\text{O}_7$ , it serves as a source of silver ions ( $\text{Ag}^+$ ), which are the active species responsible for its biocidal effects.<sup>[3]</sup> This has led to its application as an anti-infective agent, a preservative in cosmetic formulations, and an antimicrobial component in medical devices.<sup>[4][5][6]</sup> This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key experimental protocols related to **silver citrate** for professionals in research and drug development.

## Chemical Structure and Identification

**Silver citrate** is an achiral molecule formed by the ionic interaction between three silver(I) cations and one citrate anion.<sup>[7]</sup> The citrate anion, derived from citric acid, provides multiple carboxylate and hydroxyl groups that coordinate with the silver ions. In the solid state, **silver citrate** forms a three-dimensional coordination polymer network characterized by irregular  $[\text{AgO}_4]$  polyhedra.<sup>[5]</sup> A notable feature of the citrate moiety is an intramolecular hydrogen bond between the hydroxyl group and a terminal carboxylate group.<sup>[5]</sup>

Table 1: Chemical Identifiers and Structural Information

Identifier	Value	Reference
IUPAC Name	trisilver;2-hydroxypropane-1,2,3-tricarboxylate	[6][8]
Synonyms	Trisilver citrate, Silver(I) citrate, Citric acid trisilver salt	[1][4][6]
CAS Number	126-45-4	[1][2][4]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Ag <sub>3</sub> O <sub>7</sub>	[2][4][8]
Molecular Weight	512.70 g/mol	[2][4][6][7]
SMILES	C(C(=O)[O-])C(CC(=O)[O-]) (C(=O)[O-])O.[Ag+].[Ag+].[Ag+]	[7]

| InChIKey | QUTYHQJYVDNJJJA-UHFFFAOYSA-K | [7] |

## Physicochemical Properties

The physical and chemical properties of **silver citrate** are critical for its handling, formulation, and application. It is a dense, white powder that darkens upon exposure to light due to the photoreduction of silver ions.[2] Its solubility is a key factor in its use as an antimicrobial, as its activity depends on the release of silver ions into an aqueous environment.

Table 2: Summary of Physicochemical Properties

Property	Value	Reference
Appearance	<b>White, heavy, crystalline powder; darkens in light</b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Melting Point	Decomposes at 170 °C	<a href="#">[9]</a>
Boiling Point	309.6 °C at 760 mmHg (Likely data for citric acid)	<a href="#">[1]</a>
Solubility in Water	Sparingly soluble; 1 part in 3500 parts water (approx. 0.29 g/L)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Solubility in Other Solvents	More soluble in boiling water; very soluble in dilute nitric acid and ammonia. Soluble in citric acid solutions via complex formation.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Stability	Stable under recommended storage conditions; light-sensitive. Decomposes upon heating.	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[9]</a>

| Percent Composition | C: 14.06%, H: 0.98%, Ag: 63.12%, O: 21.84% |[\[2\]](#) |

## Spectroscopic Data

Spectroscopic analysis is essential for the characterization and quality control of **silver citrate**.

Table 3: Key Spectroscopic Data for **Silver Citrate**

Technique	Observation	Reference
FTIR (cm <sup>-1</sup> )	~3429 (broad, O-H stretch); ~2943 & ~2864 (C-H <sub>2</sub> stretch); ~1650 (C=O stretch)	[10]
UV-Vis (nm)	A peak at ~284 nm may be associated with (Ag <sup>+</sup> ) <sub>3</sub> /citrate complexes.	[11]
<sup>109</sup> Ag NMR	The compound has been characterized by <sup>109</sup> Ag NMR spectroscopy.	[12]
XRD	Crystalline silver citrate exhibits characteristic diffraction patterns that can be used for phase identification.	[3]

| DSC | Shows a characteristic exothermic peak corresponding to its decomposition into elemental silver. | [3] |

## Experimental Protocols

Detailed methodologies are crucial for the synthesis and evaluation of **silver citrate** in a research setting.

### Synthesis of Silver Citrate

This protocol describes a common precipitation method for synthesizing **silver citrate** from silver nitrate and sodium citrate. [3][13]

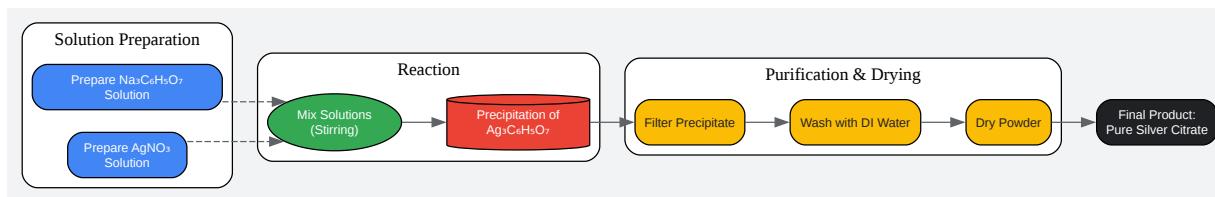
Materials:

- Silver nitrate (AgNO<sub>3</sub>)
- Trisodium citrate (Na<sub>3</sub>C<sub>6</sub>H<sub>5</sub>O<sub>7</sub>)

- Reverse osmosis (RO) or deionized water
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

#### Methodology:

- Prepare aqueous solutions of silver nitrate and trisodium citrate using stoichiometric amounts in RO water.
- Slowly add the silver nitrate solution to the vigorously stirring sodium citrate solution at room temperature.
- A white precipitate of **silver citrate** ( $\text{Ag}_3\text{C}_6\text{H}_5\text{O}_7$ ) will form immediately according to the reaction:  $3\text{AgNO}_3 + \text{Na}_3\text{C}_6\text{H}_5\text{O}_7 \rightarrow \text{Ag}_3\text{C}_6\text{H}_5\text{O}_7(\text{s}) + 3\text{NaNO}_3$  [3]
- Continue stirring for a designated period (e.g., 30 minutes) to ensure complete reaction.
- Separate the white precipitate from the solution by filtration.
- Wash the collected precipitate thoroughly with RO water to remove any unreacted reagents and sodium nitrate byproduct.
- Dry the purified **silver citrate** powder in an oven at a controlled temperature (e.g., 60-80 °C) until a constant weight is achieved. Store the final product protected from light.



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**Caption:** Workflow for the synthesis of **silver citrate** via precipitation.

# Antimicrobial Activity Screening (Bacteriostatic Disk Diffusion Test)

This protocol provides a basic method to screen the antimicrobial activity of **silver citrate** solutions against a target microorganism, such as *Pseudomonas aeruginosa*.<sup>[3][14]</sup>

## Materials:

- Synthesized **silver citrate**
- Citric acid (for dissolving **silver citrate**)
- Sterile RO water
- Target microorganism culture (e.g., *Pseudomonas aeruginosa*)
- Nutrient agar plates
- Sterile antibiotic assay disks (e.g., 13 mm Whatman)
- Micropipette
- Incubator

## Methodology:

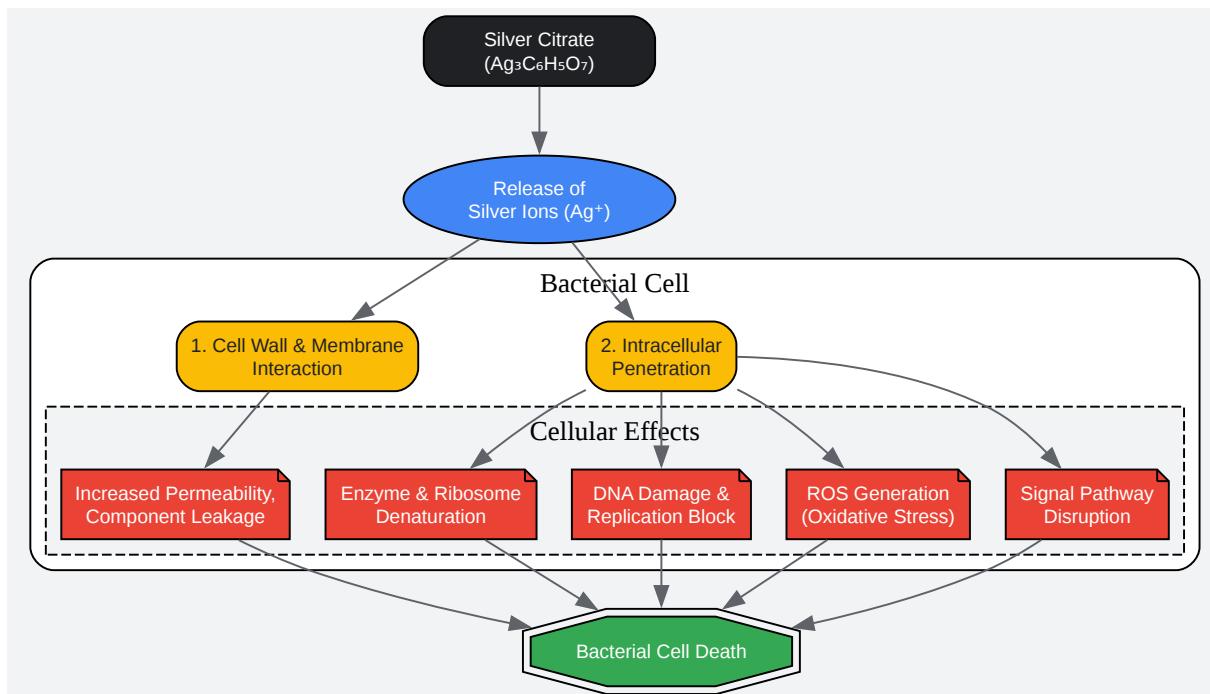
- Prepare a stock solution of **silver citrate** complex by dissolving a known mass of **silver citrate** in an aqueous citric acid solution.
- Dilute the stock solution with sterile water to achieve the desired final concentration of silver ions (e.g., 100 ppm).
- Prepare a bacterial lawn by evenly spreading a standardized inoculum of the target microorganism onto the surface of a nutrient agar plate.
- Using a sterile micropipette, apply a precise volume (e.g., 100  $\mu$ L) of the diluted **silver citrate** solution onto a sterile assay disk, ensuring complete wetting.

- Carefully place the wetted disk onto the center of the inoculated agar plate.
- As a negative control, use a disk wetted with the sterile citric acid vehicle solution without **silver citrate**. A positive control with a known antibiotic can also be included.
- Incubate the plates under appropriate conditions for the microorganism (e.g., 37 °C for 18-24 hours).
- Measure the diameter of the zone of inhibition (the clear area around the disk where bacterial growth is prevented) in millimeters. A larger zone indicates greater antimicrobial activity.

## Antimicrobial Mechanism of Action

The primary antimicrobial activity of **silver citrate** stems from the release of Ag<sup>+</sup> ions. The mechanism is multifaceted and involves several simultaneous attacks on microbial cells.[\[15\]](#) [\[16\]](#)

- Cell Envelope Disruption: Ag<sup>+</sup> ions have a high affinity for sulfur-containing proteins in the bacterial cell wall and membrane.[\[17\]](#) Binding to these proteins disrupts cell wall integrity and increases membrane permeability, leading to leakage of essential cellular components.
- Intracellular Damage: Ions that penetrate the cell can denature critical enzymes and ribosomes by binding to functional groups (e.g., sulfhydryl, amino, phosphate), thereby inhibiting protein synthesis and ATP production.[\[17\]](#)
- DNA Interaction: Silver ions can interact with the DNA of the microorganism, causing it to condense and lose its ability to replicate, which halts cell division.[\[18\]](#)
- Reactive Oxygen Species (ROS) Generation: Ag<sup>+</sup> ions can catalyze the production of ROS, such as hydroxyl radicals. This induces a state of severe oxidative stress, leading to widespread damage to lipids, proteins, and nucleic acids.[\[15\]](#)[\[16\]](#)
- Signal Transduction Interference: Silver can interfere with cellular signaling by dephosphorylating key protein substrates in signal transduction pathways.[\[15\]](#)[\[16\]](#) This disruption can halt essential processes and may trigger programmed cell death.



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**Caption:** Multifaceted antimicrobial mechanism of action for silver ions.

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